

2-Deoxystreptamine Dihydrobromide: A Technical Guide on Melting Point and Thermal Stability

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Compound of Interest

Compound Name: 2-Deoxystreptamine
dihydrobromide

Cat. No.: B601498

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the melting point and thermal stability of **2-deoxystreptamine dihydrobromide**. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this compound and other aminoglycoside antibiotics.

Physicochemical Properties of 2-Deoxystreptamine Salts

2-Deoxystreptamine is a core structural component of many aminoglycoside antibiotics.^{[1][2][3]} Its salts, including the dihydrobromide, are often used in research and development. The melting point is a critical physical property that provides an indication of purity and is essential for various formulation and manufacturing processes. Below is a summary of the available melting point data for 2-deoxystreptamine and its common salts.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
2-Deoxystreptamine	2037-48-1	$C_6H_{14}N_2O_3$	162.19	225-228[5]
2-Deoxystreptamine Dihydrobromide	84107-26-6	$C_6H_{14}N_2O_3 \cdot 2HBr$	324.01	273-278[6]
2-Deoxystreptamine Dihydrochloride	14429-30-2	$C_6H_{14}N_2O_3 \cdot 2HCl$	235.11	325 (decomposes)[5]

Note: While a specific melting point range for **2-deoxystreptamine dihydrobromide** is provided, detailed thermal stability data from techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are not readily available in the public domain. The experimental protocols provided below describe the standard methodologies for obtaining such data.

Experimental Protocols for Thermal Analysis

To ensure accurate and reproducible data, standardized experimental protocols are essential for determining the melting point and thermal stability of chemical compounds.

Melting Point Determination using Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature. It is a highly sensitive method for determining the melting point and other thermal transitions of a material.

Methodology:

- **Sample Preparation:** A small amount of the **2-deoxystreptamine dihydrobromide** sample (typically 1-5 mg) is accurately weighed and hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated using a standard with a known melting point (e.g., indium).
- **Experimental Conditions:**
 - **Temperature Program:** The sample and reference are heated at a constant rate, typically 10°C/min, over a temperature range that encompasses the expected melting point (e.g., from 25°C to 300°C).
 - **Purge Gas:** An inert gas, such as nitrogen, is passed through the sample chamber at a constant flow rate (e.g., 50 mL/min) to provide a controlled atmosphere and prevent oxidative degradation.
- **Data Analysis:** The DSC thermogram plots heat flow against temperature. The melting point is determined as the onset temperature or the peak temperature of the endothermic event corresponding to melting. The enthalpy of fusion (ΔH), which is the area under the melting peak, can also be calculated to provide information about the energy required for the phase transition.

Thermal Stability Assessment using Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and decomposition profile of a material.

Methodology:

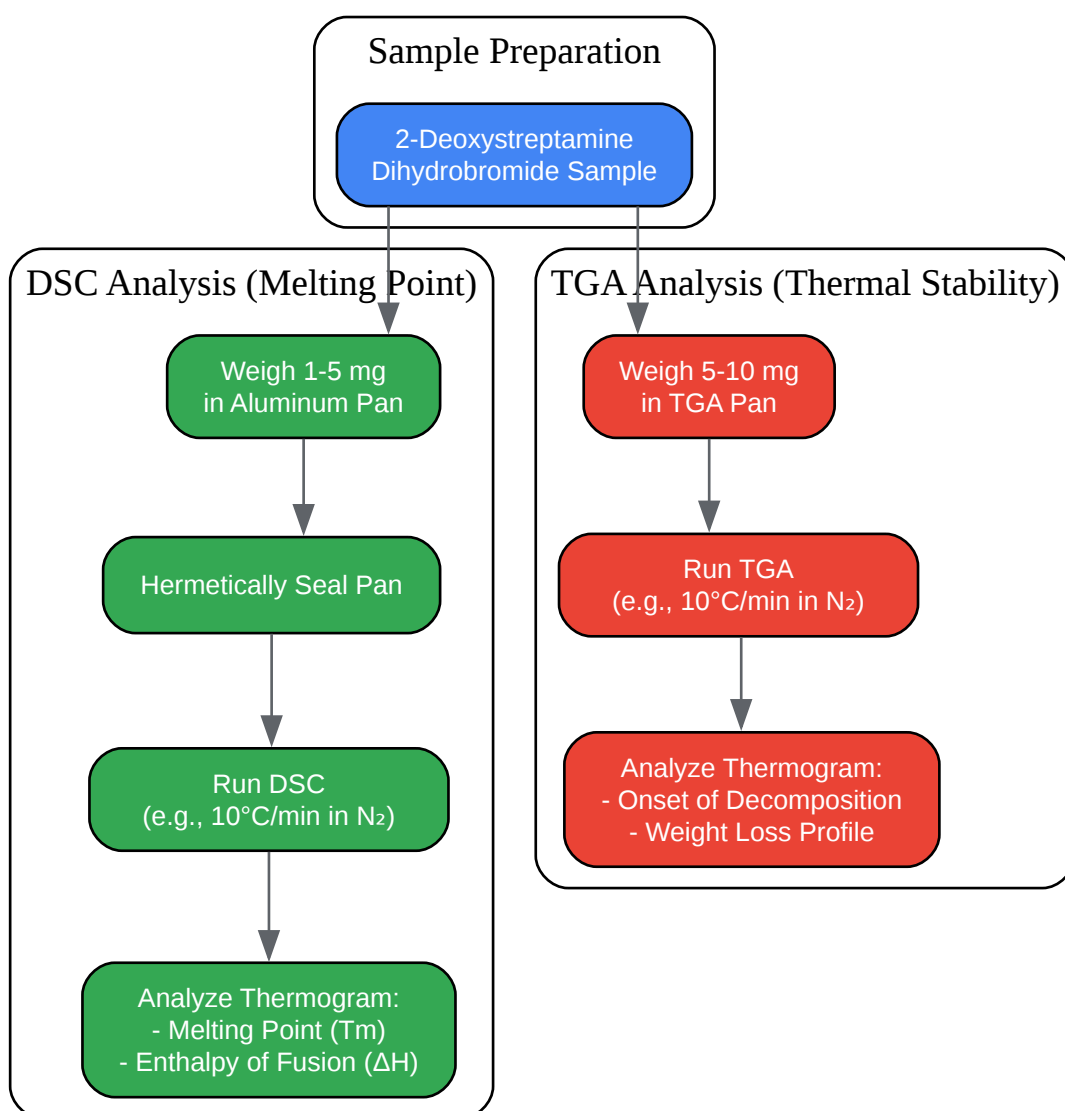
- **Sample Preparation:** A small amount of the **2-deoxystreptamine dihydrobromide** sample (typically 5-10 mg) is placed in a tared TGA pan (e.g., platinum or alumina).
- **Instrument Setup:** The TGA instrument's balance is tared to zero with the empty pan.

- Experimental Conditions:
 - Temperature Program: The sample is heated at a constant rate, for example, 10°C/min, over a wide temperature range (e.g., from 25°C to 600°C).
 - Purge Gas: The experiment is typically conducted under an inert nitrogen atmosphere to monitor thermal decomposition. An oxidizing atmosphere (e.g., air) can also be used to study oxidative stability. The gas flow rate is kept constant (e.g., 20 mL/min).
- Data Analysis: The TGA curve plots the percentage of weight loss against temperature. The onset temperature of decomposition indicates the temperature at which significant mass loss begins, providing a measure of the compound's thermal stability. The temperatures at which 5% or 10% weight loss occurs are also often reported as indicators of the initiation of decomposition.

Visualizations

Experimental Workflow for Thermal Analysis

The following diagram illustrates the general workflow for determining the melting point and thermal stability of a chemical compound like **2-deoxystreptamine dihydrobromide** using DSC and TGA.

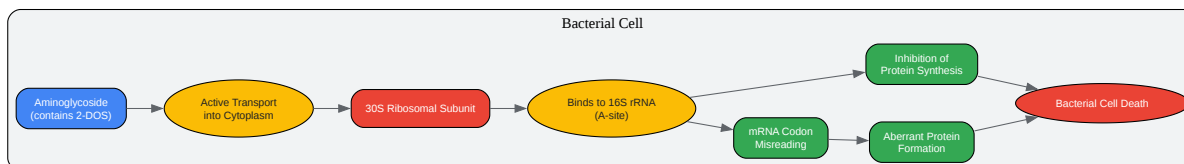


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Caption: Workflow for DSC and TGA analysis.

Mechanism of Action of 2-Deoxystreptamine-Containing Antibiotics

2-Deoxystreptamine is the central scaffold for a large class of aminoglycoside antibiotics.^{[1][2][3][4]} Their primary mechanism of action is the inhibition of bacterial protein synthesis.



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References

- 1. Aminoglycosides: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 2. PDB-101: Global Health: Antimicrobial Resistance: undefined: Aminoglycosides [pdb101.rcsb.org]
- 3. [PDF] 2-Deoxystreptamine: central scaffold of aminoglycoside antibiotics. | Semantic Scholar [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. 2-Deoxystreptamine [drugfuture.com]
- 6. 2-DEOXYSTREPTAMINE, DIHYDROBROMIDE | 2037-48-1 [m.chemicalbook.com]
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